

# N,N-Diphenylacetamide: A Technical Overview of its Melting Point

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## Compound of Interest

Compound Name: *N,N-Diphenylacetamide*

Cat. No.: *B359580*

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This technical guide provides an in-depth analysis of the melting point of **N,N-Diphenylacetamide**, a crucial physical property for its identification, purity assessment, and application in various scientific domains. The document outlines the established melting point range, presents a detailed experimental protocol for its determination, and illustrates key concepts through visual diagrams.

## Physicochemical Data: Melting Point

The melting point of **N,N-Diphenylacetamide** is a well-documented and consistent physical constant. A comprehensive review of chemical literature and supplier specifications confirms the melting point range.

Parameter	Value	Source(s)
Melting Point Range	100-103 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

This narrow range is indicative of a substance that can be obtained in high purity. A significant deviation from this range or a broadening of the melting range would suggest the presence of impurities.

# Experimental Protocol: Melting Point Determination by Capillary Method

The capillary method is a standard and widely accepted technique for the accurate determination of the melting point of a crystalline solid like **N,N-Diphenylacetamide**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

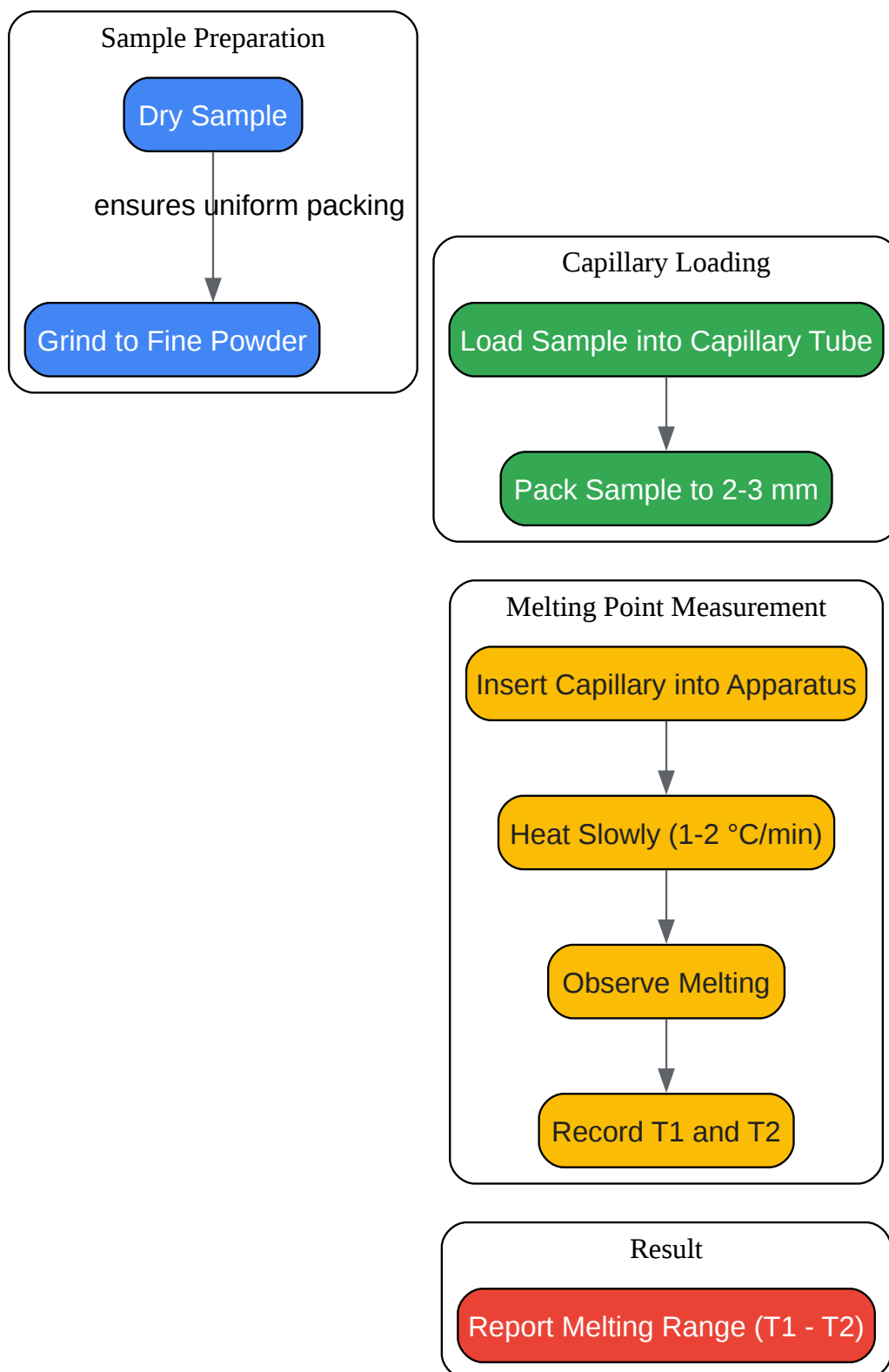
Procedure:

- Sample Preparation:
  - Ensure the **N,N-Diphenylacetamide** sample is completely dry, as residual solvent can depress the melting point.
  - If the sample consists of large crystals, gently grind it to a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer.
- Capillary Tube Packing:
  - Press the open end of a capillary tube into the powdered sample.
  - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end.
  - The packed sample height should be approximately 2-3 mm.
- Apparatus Setup:

- Insert the packed capillary tube into the sample holder of the melting point apparatus.
- Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Melting Point Determination:
  - Rapid Preliminary Measurement (Optional but Recommended): Heat the sample at a rapid rate (e.g., 10-20 °C per minute) to get an approximate melting point. This helps in setting the parameters for a more accurate measurement.
  - Accurate Measurement: Allow the apparatus to cool to at least 20 °C below the approximate melting point.
  - Begin heating at a slow, controlled rate of 1-2 °C per minute as the temperature approaches the expected melting point.
  - Record the Melting Range:
    - T1: The temperature at which the first drop of liquid is observed.
    - T2: The temperature at which the entire sample has completely melted into a clear liquid.
  - The melting point is reported as the range T1 - T2.
- Post-measurement:
  - Turn off the apparatus and allow it to cool.
  - Dispose of the used capillary tube in an appropriate glass waste container.

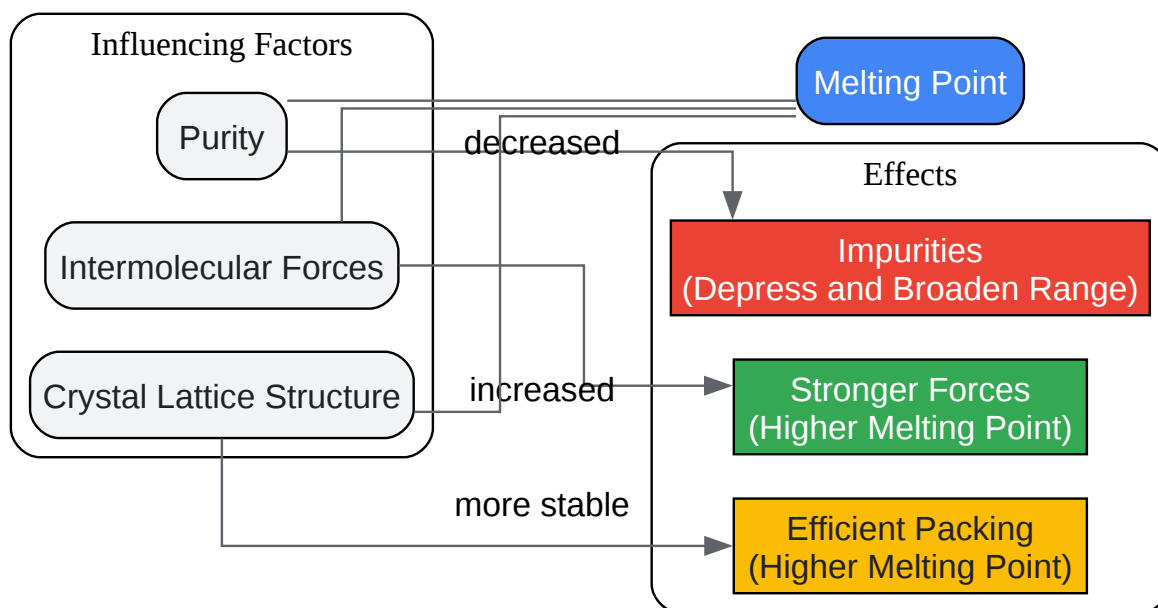
## Visualizations

To further elucidate the concepts discussed, the following diagrams are provided.



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Caption: Experimental workflow for determining the melting point of **N,N-Diphenylacetamide**.



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Caption: Logical relationship of factors influencing the melting point of a crystalline solid.

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